

Application Notes and Protocols for the Quantification of 2,7-Dimethylphenazine

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Compound of Interest

Compound Name: 2,7-Dimethylphenazine

Cat. No.: B15491785

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Introduction

2,7-Dimethylphenazine is a heterocyclic compound belonging to the phenazine family. Phenazines are a class of nitrogen-containing aromatic compounds produced by various bacteria and are known for their diverse biological activities, including antimicrobial and redox-active properties. Accurate quantification of **2,7-Dimethylphenazine** in various samples is crucial for research in microbiology, drug discovery, and environmental science. This document provides detailed application notes and protocols for the quantification of **2,7-Dimethylphenazine** using High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Visible Spectrophotometry.

General Sample Preparation

Effective sample preparation is critical for accurate quantification. The choice of method will depend on the sample matrix (e.g., bacterial culture, soil, biological fluids). A general workflow for sample preparation is outlined below.

Liquid-Liquid Extraction from Bacterial Cultures:

- Centrifuge the bacterial culture to separate the supernatant from the cells.
- Acidify the supernatant to a pH of approximately 2.0 using a suitable acid (e.g., 1 M HCl).

- Extract the acidified supernatant with an equal volume of an organic solvent such as ethyl acetate or chloroform.[1]
- Repeat the extraction process three times to ensure complete recovery.
- Pool the organic extracts and evaporate the solvent under reduced pressure or a gentle stream of nitrogen.
- Reconstitute the dried extract in a suitable solvent (e.g., methanol, acetonitrile) for analysis.

Analytical Techniques

High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC with UV detection is a robust and widely used technique for the quantification of phenazine compounds.[2]

Instrumentation and Conditions (Hypothetical)

Parameter	Value
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	Isocratic elution with Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
UV Detector	Diode Array Detector (DAD) or Variable Wavelength Detector (VWD)
Detection Wavelength	254 nm and 366 nm

Protocol

- **Standard Preparation:** Prepare a stock solution of **2,7-Dimethylphenazine** (1 mg/mL) in methanol. From the stock solution, prepare a series of calibration standards ranging from 0.1 µg/mL to 50 µg/mL.
- **Sample Analysis:** Inject the prepared sample extracts and calibration standards into the HPLC system.
- **Quantification:** Generate a calibration curve by plotting the peak area of the **2,7-Dimethylphenazine** standard against its concentration. Determine the concentration of **2,7-Dimethylphenazine** in the samples by interpolating their peak areas from the calibration curve.

Quantitative Data (Hypothetical)

Parameter	Result
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	0.05 µg/mL
Limit of Quantification (LOQ)	0.15 µg/mL
Recovery	95 - 105%
Precision (RSD%)	< 2%

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high sensitivity and selectivity, making it an excellent technique for the identification and quantification of **2,7-Dimethylphenazine**, especially in complex matrices.

Instrumentation and Conditions (Hypothetical)

Parameter	Value
GC-MS System	Agilent 7890B GC with 5977A MSD or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Inlet Temperature	250 °C
Injection Mode	Splitless
Oven Program	Start at 100 °C, hold for 1 min, ramp to 280 °C at 15 °C/min, hold for 5 min
MS Transfer Line	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
MS Scan Range	50 - 400 m/z
Quantification Ion	To be determined from the mass spectrum of a pure standard (likely the molecular ion)

Protocol

- Standard and Sample Preparation: Prepare standards and samples as described for HPLC. Ensure the final solvent is compatible with GC (e.g., ethyl acetate, hexane).
- Analysis: Inject the standards and samples into the GC-MS system.
- Quantification: Create a calibration curve using the peak area of the selected quantification ion versus the concentration of the standards. Calculate the concentration of **2,7-Dimethylphenazine** in the samples based on this curve.

Quantitative Data (Hypothetical)

Parameter	Result
Linearity (R^2)	> 0.998
Limit of Detection (LOD)	0.01 ng/mL
Limit of Quantification (LOQ)	0.03 ng/mL
Recovery	90 - 110%
Precision (RSD%)	< 5%

UV-Visible Spectrophotometry

UV-Visible spectrophotometry provides a simple and rapid method for the quantification of colored compounds like phenazines. This method is best suited for relatively pure samples.

Instrumentation and Conditions

Parameter	Value
Spectrophotometer	UV-Vis Spectrophotometer (e.g., Cary 60)
Solvent	Methanol or Ethanol
Wavelength Scan	200 - 600 nm
Quantification Wavelength	To be determined (likely around 254 nm and in the visible region)

Protocol

- Determine λ_{max} : Dissolve a small amount of pure **2,7-Dimethylphenazine** in the chosen solvent and scan the absorbance from 200-600 nm to determine the wavelength of maximum absorbance (λ_{max}). Phenazine and its derivatives typically show strong absorbance in the UV region (around 250-290 nm) and weaker absorbance in the visible region (around 360-400 nm).^[3]
- Standard Curve: Prepare a series of standard solutions of known concentrations and measure their absorbance at the determined λ_{max} .

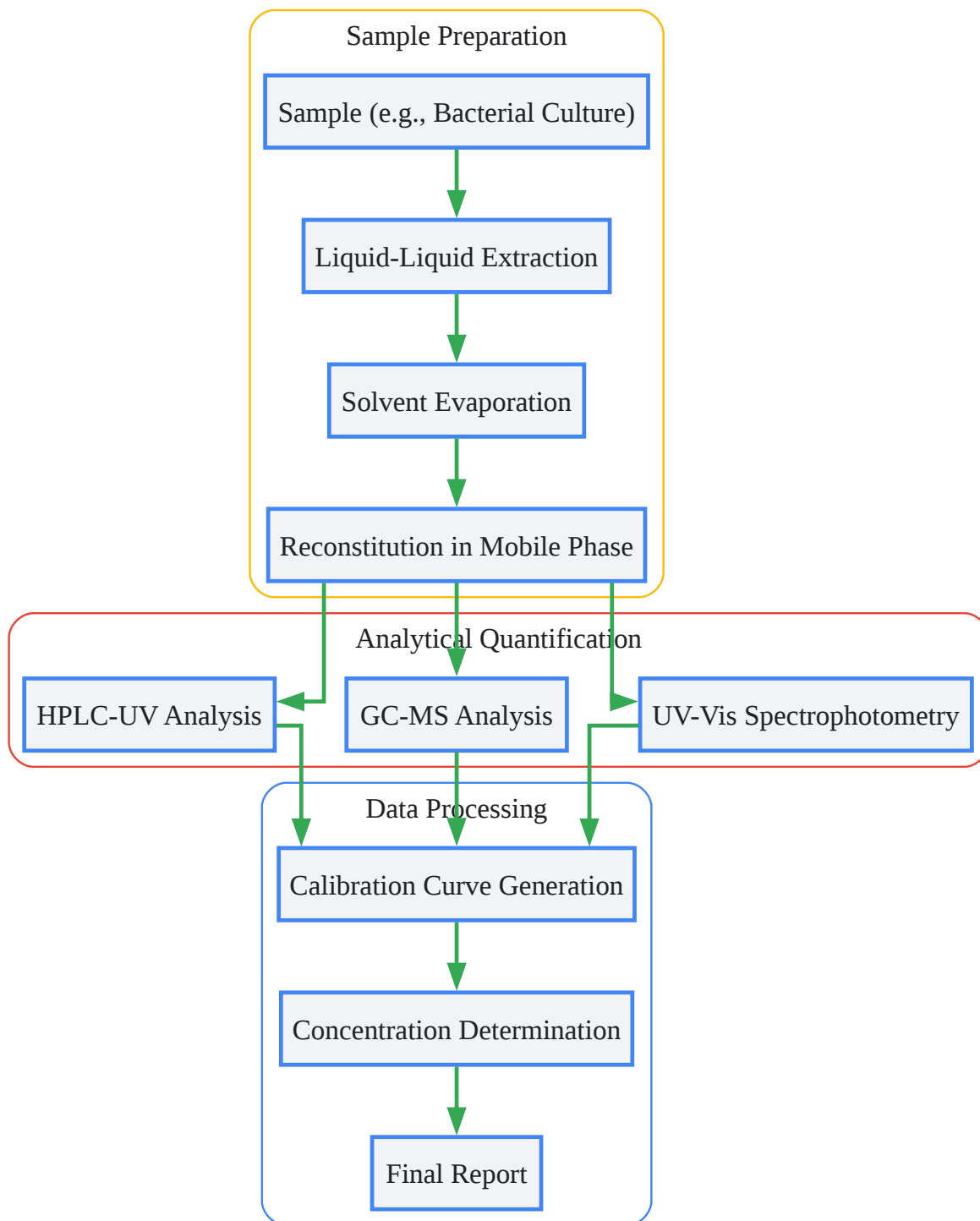
- **Sample Measurement:** Measure the absorbance of the sample solution at the same wavelength.
- **Calculation:** Use the Beer-Lambert law ($A = \epsilon bc$) and the standard curve to calculate the concentration of **2,7-Dimethylphenazine** in the sample.

Quantitative Data (Hypothetical)

Parameter	Result
λ_{max}	254 nm, 366 nm
Molar Absorptivity (ϵ) at 254 nm	120,000 $\text{M}^{-1}\text{cm}^{-1}$ (Hypothetical)
Linear Range	0.1 - 10 $\mu\text{g/mL}$
Linearity (R^2)	> 0.995

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the quantification of **2,7-Dimethylphenazine** from a sample.



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Caption: General workflow for the quantification of **2,7-Dimethylphenazine**.

Summary of Quantitative Data (Hypothetical)

Analytical Technique	Linearity (R ²)	LOD	LOQ	Recovery (%)	Precision (RSD%)
HPLC-UV	> 0.999	0.05 µg/mL	0.15 µg/mL	95 - 105	< 2
GC-MS	> 0.998	0.01 ng/mL	0.03 ng/mL	90 - 110	< 5
UV-Vis	> 0.995	N/A	N/A	N/A	N/A

Disclaimer: The quantitative data and specific instrument conditions provided in this document are hypothetical and for illustrative purposes. Researchers should perform their own method development and validation for the accurate quantification of **2,7-Dimethylphenazine** in their specific sample matrices.

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